

# BIM-26226 solubility and stability in DMSO

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## Compound of Interest

Compound Name: BIM-26226

Cat. No.: B10784715

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## Technical Support Center: BIM-26226

Welcome to the technical support center for **BIM-26226**. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their experiments by providing detailed information on the solubility and stability of **BIM-26226** in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BIM-26226**?

A1: For in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for **BIM-26226**.

Q2: What is the maximum solubility of **BIM-26226** in DMSO?

A2: **BIM-26226** has a high solubility in DMSO, reaching up to 100 mg/mL, which is equivalent to a 93.02 mM solution.<sup>[1]</sup> To achieve this concentration, ultrasonication is recommended to facilitate dissolution.<sup>[1]</sup>

Q3: How should I prepare a stock solution of **BIM-26226** in DMSO?

A3: It is crucial to use a high-purity, anhydrous grade of DMSO, preferably from a newly opened bottle, as DMSO is hygroscopic and absorbed moisture can affect peptide stability and solubility.<sup>[1]</sup> For detailed steps, please refer to the Experimental Protocols section.

Q4: What are the recommended storage conditions for **BIM-26226** stock solutions in DMSO?

A4: For optimal stability, aliquoted stock solutions of **BIM-26226** in DMSO should be stored frozen. The recommended storage temperatures and durations are:

- -20°C for up to one month.<sup>[1]</sup>
- -80°C for up to six months.<sup>[1]</sup>

It is highly recommended to store the peptide in small aliquots to avoid repeated freeze-thaw cycles.<sup>[2][3][4]</sup>

Q5: Can I store the **BIM-26226** DMSO solution at room temperature?

A5: While lyophilized peptides can be stable at room temperature for short periods, peptide solutions are much less stable.<sup>[4][5]</sup> It is strongly advised to minimize the time that **BIM-26226** solutions in DMSO are kept at room temperature. For working solutions, prepare them fresh from a frozen stock and use them within the same day.

Q6: How many times can I freeze and thaw my **BIM-26226** stock solution?

A6: Repeated freeze-thaw cycles should be avoided as they can lead to peptide degradation.<sup>[2][3][4]</sup> The best practice is to prepare single-use aliquots from your main stock solution.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving BIM-26226	Incomplete dissolution due to high concentration or insufficient mixing.	Use ultrasonication to aid dissolution. <sup>[1]</sup> Ensure you are not exceeding the maximum solubility of 100 mg/mL.
Use of old or hydrated DMSO.	Use a fresh, unopened bottle of high-purity, anhydrous DMSO. DMSO is hygroscopic and water content can reduce solubility. <sup>[1]</sup>	
Precipitation Observed in Solution	Peptide has come out of solution after dilution or during storage.	When diluting a DMSO stock into an aqueous buffer, add the DMSO solution drop-wise to the buffer while gently vortexing. If precipitation occurs, you may have exceeded the solubility limit in the final buffer.
Freeze-thaw cycles causing aggregation.	Prepare and use single-use aliquots to avoid repeated freezing and thawing. <sup>[2][3][4]</sup>	
Inconsistent Experimental Results	Degradation of BIM-26226 due to improper storage.	Ensure stock solutions are stored at the correct temperature (-20°C or -80°C) and used within the recommended timeframe. <sup>[1]</sup> Avoid leaving working solutions at room temperature for extended periods.
Oxidation of the peptide.	While BIM-26226's sequence ({D-F5 Phe}-Gln-Trp-{D-Ala}-Val-Ala-His-Leu-OMe) does not contain highly susceptible residues like Cysteine or	

Methionine, prolonged exposure to air in solution is not ideal. Prepare fresh solutions and minimize their exposure to the atmosphere.  
[\[3\]](#)[\[5\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative information for **BIM-26226** solubility and stability in DMSO.

Parameter	Value	Unit	Notes	Reference
Solubility in DMSO	100	mg/mL	Ultrasonication is recommended.	<a href="#">[1]</a>
93.02	mM	<a href="#">[1]</a>		
Stock Solution Stability at -20°C	1	month	Sealed storage, away from moisture.	<a href="#">[1]</a>
Stock Solution Stability at -80°C	6	months	Sealed storage, away from moisture.	<a href="#">[1]</a>

## Experimental Protocols

### Protocol for Preparing a **BIM-26226** Stock Solution in DMSO

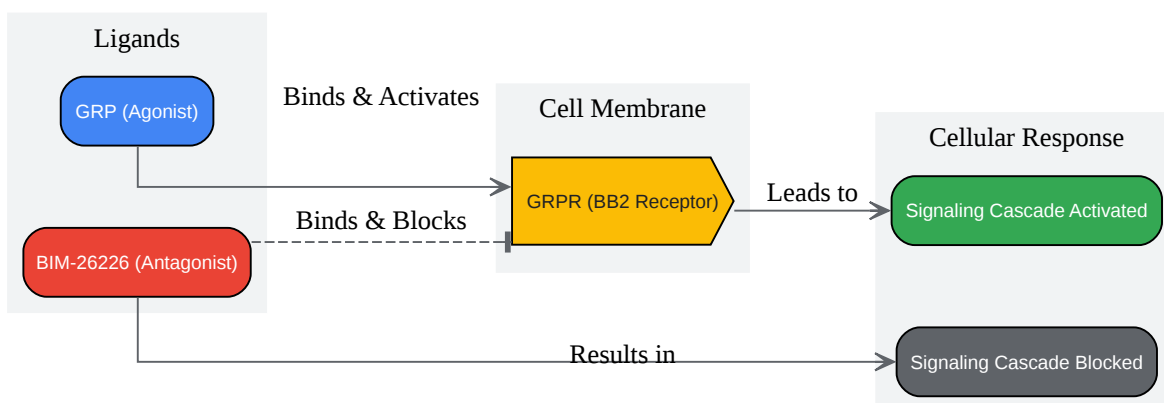
- **Equilibrate:** Allow the vial of lyophilized **BIM-26226** to come to room temperature in a desiccator before opening. This prevents condensation of atmospheric moisture onto the peptide.[\[3\]](#)[\[6\]](#)
- **Solvent Preparation:** Use a fresh, unopened bottle of high-purity, anhydrous DMSO.

- **Dissolution:** Add the desired volume of DMSO to the vial of **BIM-26226** to achieve the target concentration (e.g., for a 10 mM stock, add the appropriate volume of DMSO).
- **Aid Dissolution:** Gently vortex the vial. If needed, place the vial in an ultrasonic bath for short periods until the peptide is fully dissolved.
- **Aliquoting:** Dispense the stock solution into small, single-use aliquots in high-quality polypropylene tubes.[2]
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

## Visualizations

### BIM-26226 Mechanism of Action

**BIM-26226** is a potent and selective antagonist of the Gastrin-Releasing Peptide Receptor (GRPR), also known as the Bombesin Receptor Subtype 2 (BB2).[1] GRPR is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand Gastrin-Releasing Peptide (GRP), initiates a downstream signaling cascade. **BIM-26226** competitively binds to GRPR, blocking GRP from binding and thereby inhibiting the subsequent intracellular signaling events.[1]

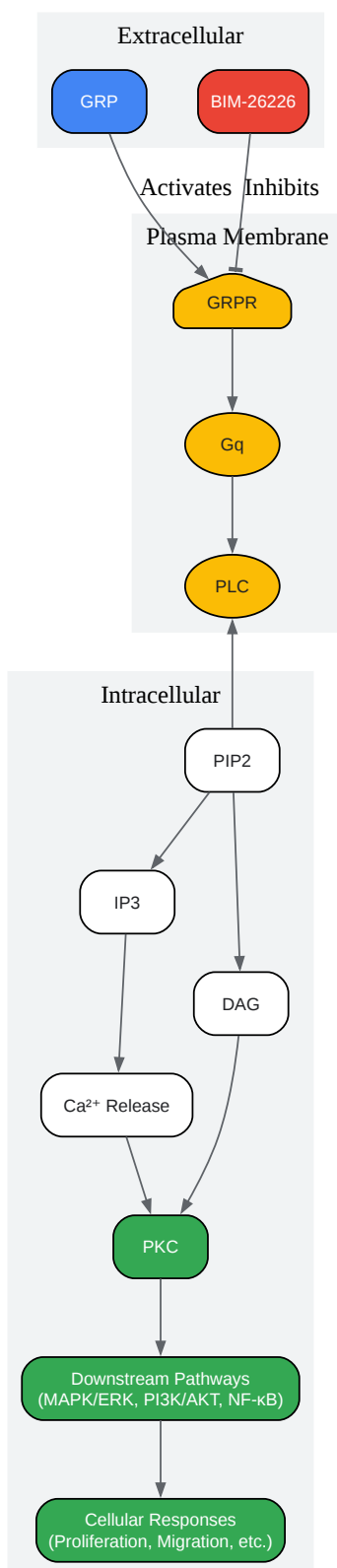


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Caption: Competitive antagonism of **BIM-26226** at the GRPR.

## GRPR Signaling Pathway

The Gastrin-Releasing Peptide Receptor (GRPR) is primarily coupled to the Gq alpha subunit of the heterotrimeric G-protein.<sup>[7]</sup> Activation of GRPR by GRP leads to the activation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). DAG activates Protein Kinase C (PKC), while IP3 stimulates the release of intracellular calcium (Ca<sup>2+</sup>). These events trigger a cascade of downstream signaling pathways, including the MAPK/ERK, PI3K/AKT, and NF-κB pathways, which are involved in processes like cell proliferation, migration, and survival.<sup>[7][8][9]</sup> **BIM-26226** blocks the initiation of this entire cascade.<sup>[10]</sup>



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Caption: Simplified GRPR signaling cascade inhibited by **BIM-26226**.

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